

An In-depth Technical Guide to Piperidinium Acetate: Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Piperidinium acetate

Cat. No.: B8814968

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This guide provides comprehensive safety, handling, and disposal information for **piperidinium acetate**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical information sources.

Chemical and Physical Properties

Piperidinium acetate is an organic compound that is a colorless or pale yellow solid with a distinct ammonia-like aroma.^[1] It is formed from the reaction of piperidine and acetic acid.^{[1][2]} It is soluble in water and some organic solvents and is often utilized as a basic catalyst in organic synthesis.^[1]

Property	Value	Source(s)
CAS Number	4540-33-4	[3][4][5][6][7]
Molecular Formula	C ₇ H ₁₅ NO ₂ (or C ₅ H ₁₁ N·C ₂ H ₄ O ₂)	[1][4][5][6]
Molecular Weight	145.20 g/mol	[4][5][6]
Appearance	Colorless or pale yellow solid; White to almost white powder/crystal	[1][8]
Melting Point	105 - 109 °C	[5][6]
Boiling Point	96 - 98 °C @ 9 Torr	[5][6]
Density	0.9366 g/cm ³	[6]
Flash Point	4.4 °C	[6]
Solubility	Soluble in water and certain organic solvents	[1]

Safety and Hazard Information

Piperidinium acetate is classified as an irritant. To the best of current knowledge, its toxicological properties have not been exhaustively investigated.[9]

Classification	Hazard Statement	Code	Source(s)
Skin Irritation (Category 2)	Causes skin irritation	H315	[3]
Serious Eye Irritation (Category 2A)	Causes serious eye irritation	H319	[3]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	May cause respiratory irritation	H335	[3]

Type	Statement	Code	Source(s)
Prevention	Avoid breathing dust/fume/gas/mist/vapors/spray.	P261	[3] [9]
	Do not get in eyes, on skin, or on clothing.	P262	[9]
	Wash skin thoroughly after handling.	P264	[3]
	Use only outdoors or in a well-ventilated area.	P271	[3]
	Wear protective gloves/protective clothing/eye protection/face protection.	P280	[3]
Response	IF ON SKIN: Wash with plenty of soap and water.	P302+P352	[3]
	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	P304+P340	[3]
	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	P305+P351+P338	[3]
	Call a POISON CENTER or doctor if	P312	[3]

you feel unwell.

If skin irritation occurs:

Get medical advice/attention.	P332+P313	[3]
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If eye irritation

persists: Get medical advice/attention.	P337+P313	[3]
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Take off contaminated

clothing and wash it before reuse.	P362	[3]
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Storage

Store in a well-ventilated place. Keep container tightly closed.

P403+P233	[3]
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Store locked up.

P405	[3]
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Disposal

Dispose of contents/container to an approved waste disposal plant.

P501	[3]
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Handling and Storage Protocols

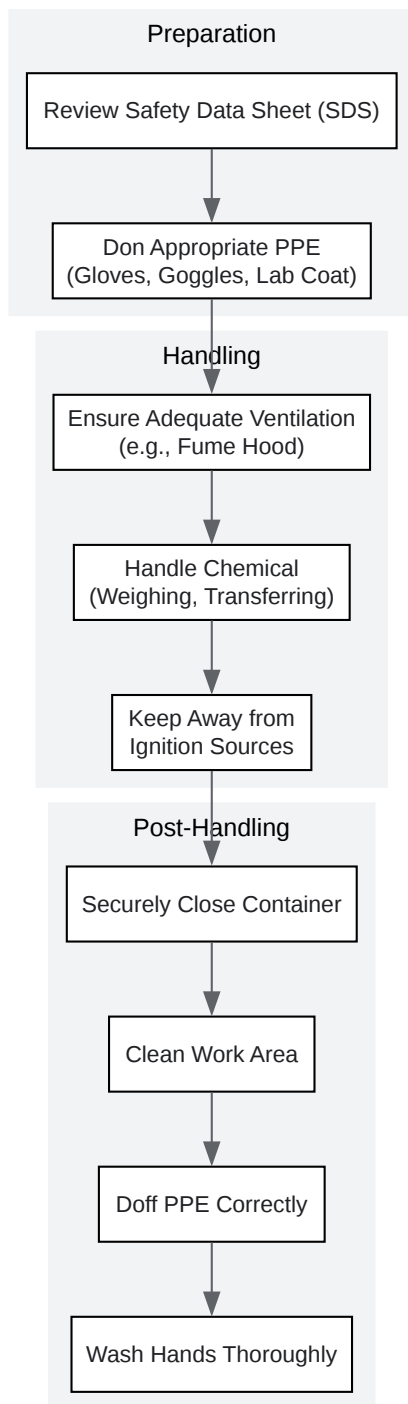
Proper handling and storage are crucial to minimize risk.

A comprehensive PPE strategy is the first line of defense.

- **Eye Protection:** Wear chemical splash-resistant safety glasses or goggles that meet government standards such as OSHA 29 CFR 1910.133 or EU EN166.[3][9] A face shield may be appropriate for tasks with a higher splash risk.[10]
- **Hand Protection:** Wear compatible, chemical-resistant gloves.[9] Gloves should be selected based on the specific workplace hazards and duration of use.[3]

- Skin and Body Protection: At a minimum, a laboratory coat and close-toed footwear are required.[3] Select protective clothing based on the potential hazards and physical environment.[3]
- Respiratory Protection: Use only in a well-ventilated area or outdoors.[3] If engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[9][11][12]
- Avoid contact with skin, eyes, and clothing.[3][9]
- Avoid breathing in fumes or dust.[3] Minimize dust generation and accumulation.[3]
- Wash hands thoroughly after handling the substance.[3][9]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Use in a well-ventilated area, such as a chemical fume hood.[13]
- Keep away from heat, sparks, and open flames.[3][13]
- Store in a tightly closed container when not in use.[3][9]
- Store in a cool, dry, and well-ventilated area.[3][9]
- Keep away from incompatible substances, such as strong oxidizing agents.[3]
- For long-term storage, a cool, dry place is recommended, potentially under an inert gas like nitrogen.[3][5][9]

Piperidinium Acetate Safe Handling Workflow

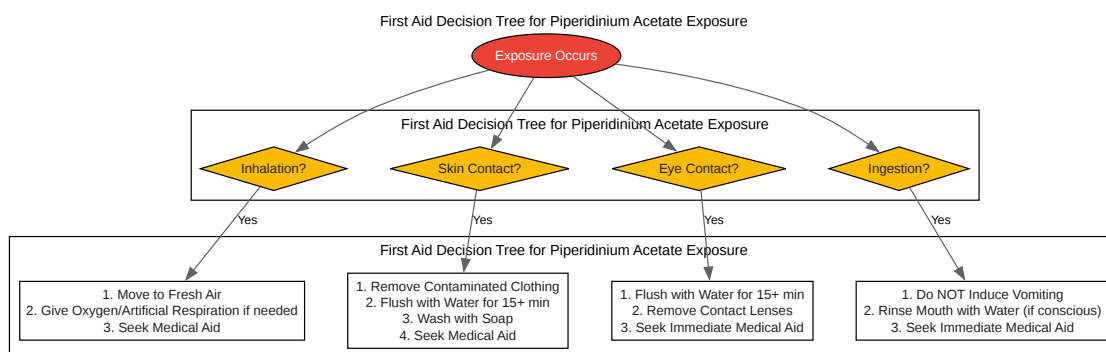
[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **piperidinium acetate**.

Experimental Protocols

Immediate action is required in case of exposure. Always consult a physician and show them the Safety Data Sheet (SDS).[\[3\]](#)

- Inhalation:
 - Move the person to fresh air immediately.[\[3\]](#)[\[9\]](#)
 - If breathing is difficult, administer oxygen.[\[3\]](#)
 - If the person is not breathing, give artificial respiration.[\[3\]](#)[\[9\]](#)
 - Seek immediate medical attention.[\[3\]](#)
- Skin Contact:
 - Immediately remove any contaminated clothing and shoes.[\[3\]](#)[\[9\]](#)
 - Flush the affected skin with running water for at least 15 minutes.[\[3\]](#)[\[9\]](#)
 - Wash the area with plenty of soap and water.[\[3\]](#)[\[9\]](#)
 - Seek immediate medical attention.[\[3\]](#)
 - Wash contaminated clothing before reuse.[\[3\]](#)[\[9\]](#)
- Eye Contact:
 - Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[\[3\]](#)[\[9\]](#)
 - Remove contact lenses if present and easy to do so.[\[3\]](#)
 - Continue rinsing.[\[3\]](#)
 - Seek immediate medical advice from an ophthalmologist.[\[3\]](#)[\[9\]](#)
- Ingestion:

- Do NOT induce vomiting.[3][14]
- If the person is conscious, rinse their mouth out with water.[3][9]
- Never give anything by mouth to an unconscious person.[3]
- Seek immediate medical attention.[3]



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Caption: Decision tree for first aid response to exposure.

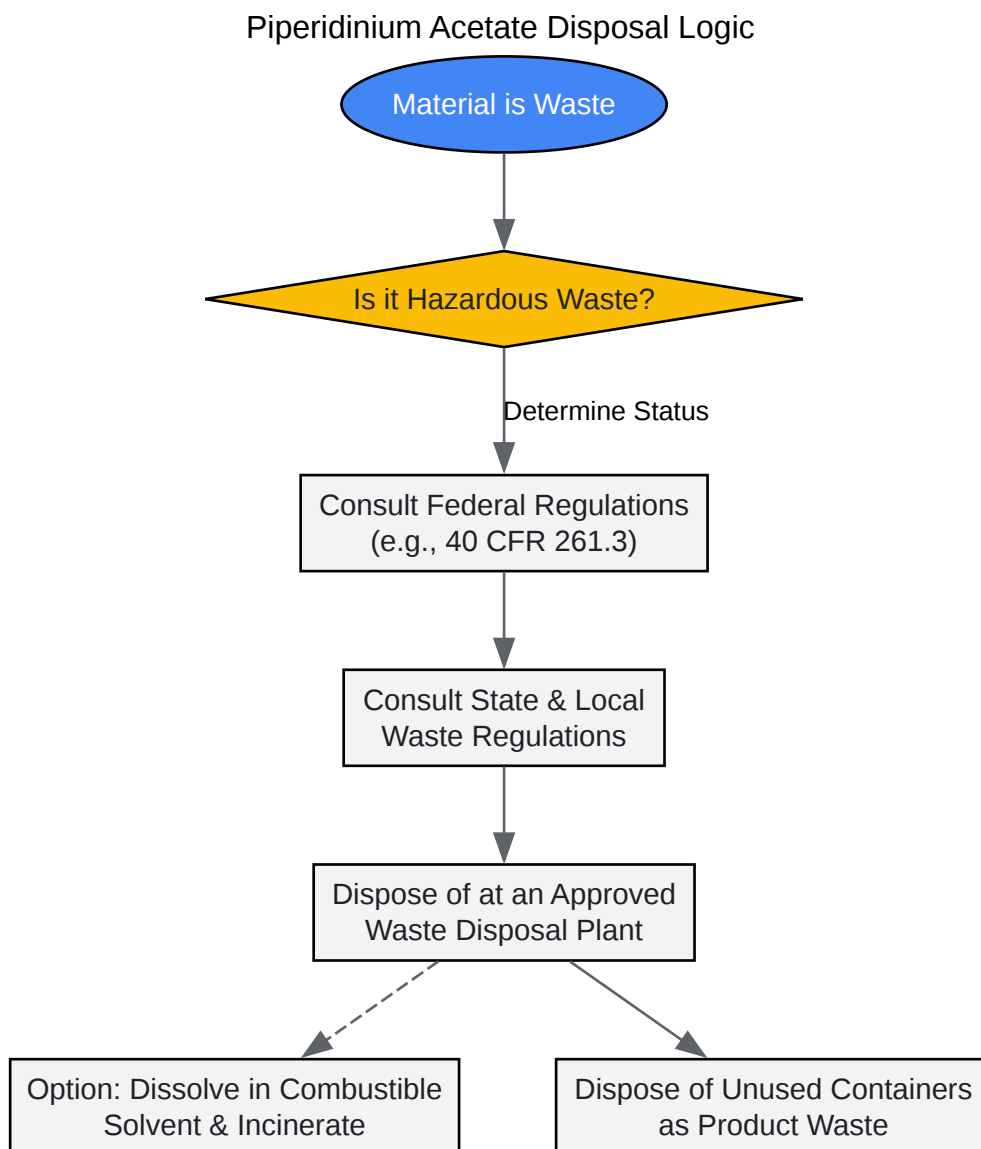
- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away. Ensure the area is well-ventilated.[3] Remove all sources of ignition.[3][14]

- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[\[3\]](#)
[\[9\]](#)
- Cleaning Protocol:
 - Prevent further leakage if it is safe to do so.[\[3\]](#)
 - For solid spills, vacuum or sweep up the material. For liquid spills, absorb with an inert material (e.g., sand, vermiculite).[\[3\]](#)
 - Place the collected material into a suitable, closed container for disposal.[\[3\]](#)[\[9\]](#)
 - Consult local regulations for proper disposal procedures.[\[3\]](#)

Disposal Guidelines

The disposal of **piperidinium acetate** must be conducted in compliance with all applicable regulations.

- Waste Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[\[3\]](#) Guidelines from the U.S. EPA for this classification can be found in 40 CFR 261.3.[\[3\]](#)
- Regulatory Compliance: Waste generators must consult and observe all federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[3\]](#)
- Disposal Method: Dispose of the contents and container at an approved waste disposal plant.[\[3\]](#) One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[9\]](#)
- Packaging: Do not reuse empty containers. They should be handled and disposed of as unused product.[\[3\]](#)[\[15\]](#)



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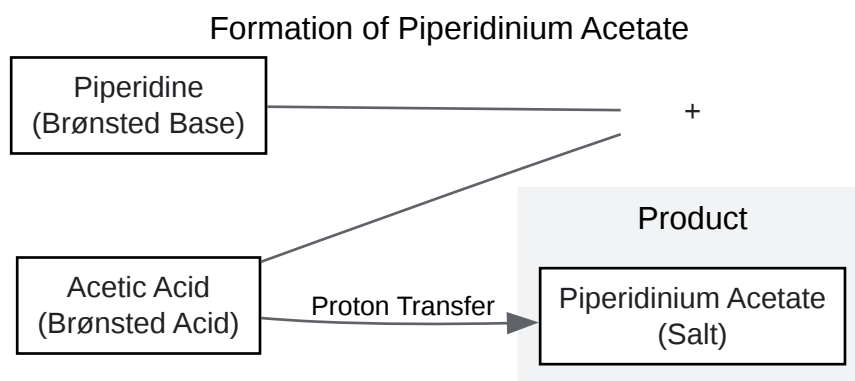
Caption: Logical flow for the proper disposal of **piperidinium acetate**.

Chemical Reactivity and Stability

- Chemical Stability: The product is stable under recommended storage temperatures and pressures.[3]

- Conditions to Avoid: Avoid dust generation, exposure to moisture, and proximity to open flames, hot surfaces, or other sources of ignition.[3][12][14]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3]
- Hazardous Decomposition Products: Upon decomposition, it may produce carbon oxides and nitrogen oxides.[3]

Piperidinium acetate is synthesized through a Brønsted acid-base reaction between piperidine (the base) and acetic acid (the acid).[2] The reaction is typically carried out in an alcohol solvent, which facilitates the proton transfer.[1][2]



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Caption: Reaction pathway for the formation of **piperidinium acetate**.

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References

- 1. chembk.com [chembk.com]
- 2. Piperidinium acetate | 4540-33-4 | Benchchem [benchchem.com]
- 3. aksci.com [aksci.com]
- 4. Piperidinium acetate | C7H15NO2 | CID 3014295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Piperidinium acetate | 4540-33-4 | FP76003 | Biosynth [biosynth.com]
- 6. echemi.com [echemi.com]
- 7. Piperidinium acetate | 4540-33-4 [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. biosynth.com [biosynth.com]
- 10. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 11. peptide.com [peptide.com]
- 12. fishersci.com [fishersci.com]
- 13. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 14. fishersci.ca [fishersci.ca]
- 15. sigmaaldrich.com [sigmaaldrich.com]
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